

R1498 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: R1498

Cat. No.: B15623721

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Application Notes and Protocols for R1498

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and use of the small molecule kinase inhibitor **R1498** in cell culture experiments. The information is intended to guide researchers in accurately preparing and applying **R1498** to achieve reliable and reproducible results in in-vitro studies.

Product Information

- Product Name: **R1498**
- Mechanism of Action: **R1498** is a multi-kinase inhibitor that primarily targets Aurora kinases and Vascular Endothelial Growth Factor Receptor 2 (VEGFR2).[1] By inhibiting these kinases, **R1498** disrupts mitosis and angiogenesis, two critical processes for tumor growth and proliferation.[1] Its anti-tumor activity has been demonstrated in hepatocellular carcinoma and gastric cancer models.[1]

Solubility of R1498

While specific quantitative solubility data in DMSO and cell culture media is not readily available in the public domain, **R1498** is an organic small molecule that, like many similar kinase inhibitors, is expected to have good solubility in dimethyl sulfoxide (DMSO) and limited solubility in aqueous solutions like cell culture media.

General Recommendations:

- **Primary Solvent:** High-purity, anhydrous DMSO is the recommended solvent for preparing concentrated stock solutions of **R1498**.^{[2][3]}
- **Working Solutions:** Working solutions are prepared by diluting the DMSO stock solution into the desired cell culture medium. It is crucial to ensure the final DMSO concentration in the cell culture is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Protocols

Preparation of R1498 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **R1498** in DMSO.

Materials:

- **R1498** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required amount of **R1498**:
 - Determine the molecular weight (MW) of **R1498** from the manufacturer's data sheet.
 - Use the following formula to calculate the mass of **R1498** needed: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution of a compound with a MW of 450 g/mol : $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 450 \text{ g/mol} \times 1000 = 4.5 \text{ mg}$

- Dissolution:
 - Aseptically weigh the calculated amount of **R1498** powder and transfer it to a sterile microcentrifuge tube.
 - Add the required volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the **R1498** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage, protected from light and moisture.

Preparation of R1498 Working Solution in Cell Culture Media

This protocol outlines the dilution of the DMSO stock solution into cell culture media to prepare a working solution for treating cells.

Materials:

- 10 mM **R1498** stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium appropriate for the cell line being used.
- Sterile conical tubes

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM **R1498** stock solution at room temperature.

- Serial Dilution (Recommended): To avoid precipitation of the compound, it is best to perform a serial dilution.
 - Intermediate Dilution: First, dilute the 10 mM stock solution 1:10 in DMSO to create a 1 mM intermediate stock.
 - Final Dilution: Then, dilute the 1 mM intermediate stock 1:100 in pre-warmed cell culture media to obtain a 10 μ M working solution. Mix gently by inverting the tube.
- Direct Dilution (Alternative): For a final concentration of 10 μ M in 10 mL of media (final DMSO concentration of 0.1%):
 - Add 10 μ L of the 10 mM stock solution directly to 10 mL of pre-warmed media.
 - Immediately mix the solution thoroughly by gentle pipetting or inversion to prevent the compound from precipitating.
- Application to Cells: Add the appropriate volume of the final working solution to your cell culture plates.

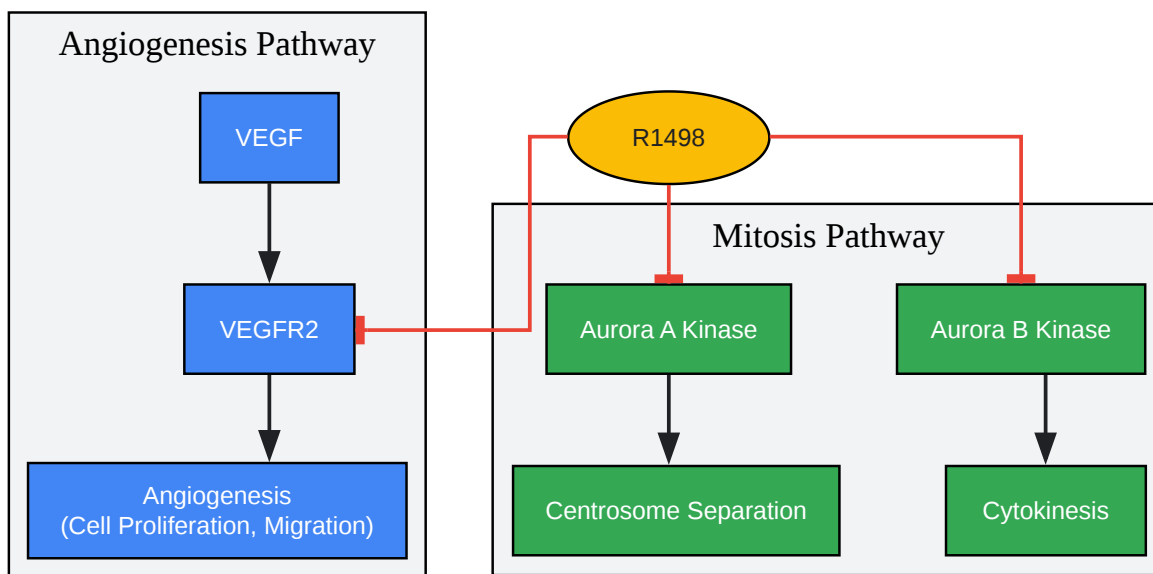
Quantitative Data Summary

The following table summarizes the typical concentration ranges for **R1498** and the solvent used in cell culture applications.

Parameter	Value	Notes
Stock Solution Solvent	Anhydrous DMSO	Recommended for optimal solubility.
Stock Solution Concentration	1-10 mM	A 10 mM stock is a common starting point.
Storage Temperature	-20°C or -80°C	Aliquot to avoid freeze-thaw cycles.
Typical Working Concentration	1-10 µM	The optimal concentration is cell-line dependent.
Final DMSO Concentration	≤ 0.5%	Higher concentrations can be toxic to cells.

Visualizations

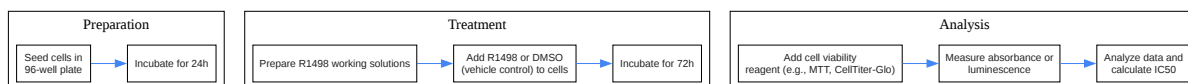
Signaling Pathway of R1498



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Caption: **R1498** inhibits angiogenesis and mitosis.

Experimental Workflow for Cell Viability Assay



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Caption: Workflow for assessing **R1498**'s effect on cell viability.

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References

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